

Formyl Acetate: A Performance Benchmark for Formylation Reactions

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **formyl acetate** (also known as acetic formic anhydride, AFA) against other common formylating agents. **Formyl acetate** is a highly reactive and efficient reagent used for the introduction of a formyl group (-CHO) onto nucleophiles such as amines, alcohols, and organometallic reagents. Due to its high reactivity, it is often prepared in situ for immediate use. This document summarizes quantitative performance data, details key experimental protocols, and visualizes relevant workflows to assist researchers in selecting the optimal reagents and conditions for their specific synthetic needs.

Data Presentation: Performance in Formylation Reactions

The performance of **formyl acetate** is benchmarked against other common formylating systems across three key transformations: N-formylation of amines, O-formylation of alcohols, and the formylation of Grignard reagents to synthesize aldehydes.

Table 1: N-Formylation of Amines

Formyl acetate demonstrates exceptional efficiency for the N-formylation of a wide range of amines, often providing near-quantitative yields in very short reaction times.[1]



Formylating Agent/Syste m	Substrate	Conditions	Time	Yield (%)	Reference
Formyl Acetate (AFA)	Primary Amines	In situ (HCOOH, Ac ₂ O), -20 °C	< 15 min	97-100	[1]
Formyl Acetate (AFA)	Amino Acids	Pure AFA, various solvents	1-120 min	70-95	[2]
Formic Acid (85% aq.)	Benzylamine	Toluene, reflux (Dean- Stark)	4-9 h	98	[3]
Formic Acid / I ₂ (5 mol%)	Aniline	Neat, 70 °C	2 h	94	[4]
Formic Acid / EDCI	L- phenylalanine	H₂O	-	85-95	[5]
CO ₂ / PhSiH ₃ / Zn(OAc) ₂	N- methylaniline	Neat, 25 °C	-	92	[6]

Table 2: O-Formylation of Alcohols

While specific comparative data is less abundant, **formyl acetate** is known to be an effective agent for the formylation of alcohols.[7] The following table compares typical conditions for O-formylation using various reagents.



Formylating Agent/System	Substrate Type	Conditions	Yield (%)	Reference
Formyl Acetate (AFA)	Alcohols	General application	-	High
Formic Acid / Ni(II) catalyst	Alkanolamines	Neat, Room Temp	Good-Excellent	[8]
Ethyl Formate / BiCl ₃	Primary Alcohols	Neat, Room Temp	~95	[9]
CO ₂ / NaBH ₄ / Formic Acid	Primary Alcohols	THF, 90 °C	> 88	[10][11]

Table 3: Aldehyde Synthesis from Grignard Reagents

Formyl acetate is a reagent for the conversion of Grignard reagents into aldehydes.[7] Its performance can be compared to other specialized formylating agents designed for this transformation.

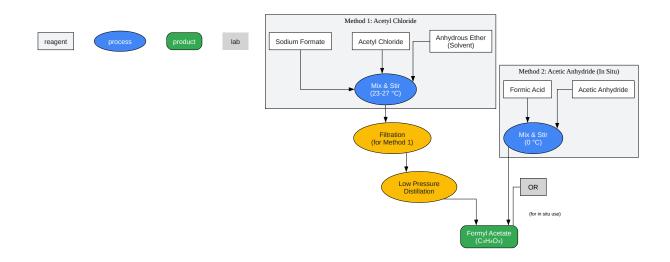


Formylating Agent	Grignard Reagent (R- MgX)	Conditions	Yield (%)	Reference
Formyl Acetate (AFA)	General R-MgX	General application	-	-
2-(N-Methyl-N- formyl)aminopyri dine	Phenyl-MgBr	THF, 0 °C to H₃O ⁺	90	[12]
2-(N-Methyl-N- formyl)aminopyri dine	n-Butyl-MgBr	THF, 0 °C to H₃O ⁺	78	[12]
2-(N-Methyl-N- formyl)aminopyri dine	Vinyl-MgBr	THF, 0 °C to H₃O ⁺	70	[12]
N- Formylpiperidine	Phenyl-MgBr	THF, 0 °C	75-84	-

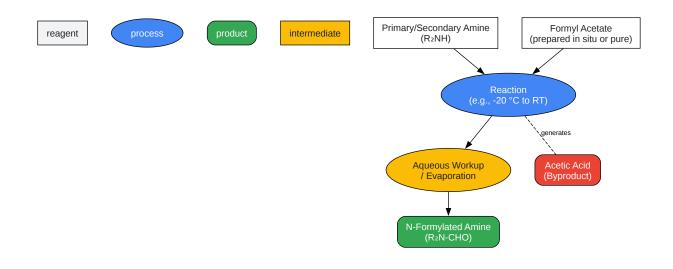
Mandatory Visualization

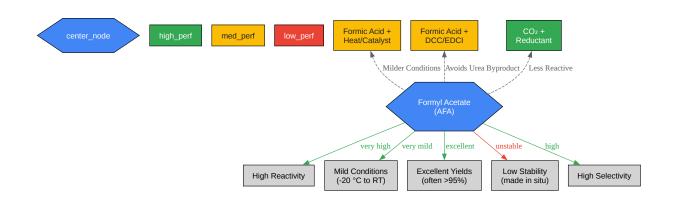
The following diagrams illustrate key workflows and logical relationships relevant to the use of **formyl acetate**.













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- To cite this document: BenchChem. [Formyl Acetate: A Performance Benchmark for Formylation Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329439#benchmarking-formyl-acetate-performance-against-literature-data]



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